

# 5-Fluoro-2-nitroanisole: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 5-Fluoro-2-nitroanisole

Cat. No.: B157042

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## Abstract

**5-Fluoro-2-nitroanisole** is a halogenated aromatic organic compound that serves as a pivotal intermediate in the synthesis of a variety of more complex molecules.<sup>[1]</sup> With the chemical formula C<sub>7</sub>H<sub>6</sub>FNO<sub>3</sub>, this compound is characterized by a benzene ring substituted with a fluorine atom, a nitro group, and a methoxy group.<sup>[1]</sup> Its unique structural features make it a valuable building block in the pharmaceutical and agrochemical industries.<sup>[1][2][3]</sup> This guide provides an in-depth overview of the discovery and history of **5-Fluoro-2-nitroanisole**, its physicochemical properties, detailed experimental protocols for its synthesis, and its applications in research and development.

## Discovery and History

The precise discovery of **5-Fluoro-2-nitroanisole** is not attributed to a single individual or a specific date in widely available scientific literature.<sup>[1]</sup> Its emergence is closely linked to the broader development of organofluorine chemistry and the increasing interest in fluorinated compounds in medicinal chemistry and materials science. The strategic incorporation of fluorine into organic molecules can significantly modulate their biological activity, physicochemical properties, and metabolic stability.<sup>[4]</sup>

The synthesis of **5-Fluoro-2-nitroanisole** has been documented in various patents and chemical literature, primarily in the context of its utility as an intermediate for producing more

complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals.[\[1\]](#) [\[2\]](#) Its history is therefore one of enabling chemical synthesis rather than of a landmark discovery in its own right.

## Physicochemical Properties

**5-Fluoro-2-nitroanisole** is typically a pale yellow to light brown crystalline solid at room temperature.[\[1\]](#) It possesses a faint, characteristic odor typical of nitroaromatic compounds.[\[1\]](#) A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C7H6FNO3	<a href="#">[5]</a>
Molecular Weight	171.13 g/mol	<a href="#">[6]</a>
Melting Point	47-52 °C	<a href="#">[7]</a>
Boiling Point	272 °C (lit.)	<a href="#">[5]</a> <a href="#">[8]</a>
Density	1.321±0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[5]</a>
Purity	>98.0% (GC)	<a href="#">[9]</a>
CAS Number	448-19-1	<a href="#">[6]</a>

## Experimental Protocols for Synthesis

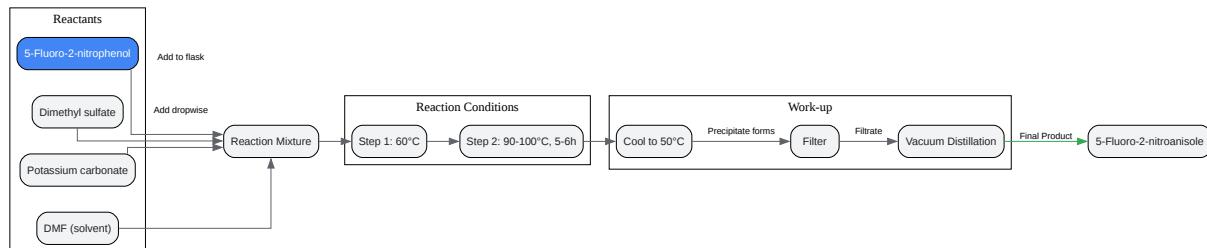
Several synthetic routes for **5-Fluoro-2-nitroanisole** have been reported. The choice of method often depends on the desired scale, purity, and available starting materials. Below are detailed protocols for two common synthetic pathways.

### Synthesis from 5-Fluoro-2-nitrophenol

This method involves the methylation of 5-fluoro-2-nitrophenol using dimethyl sulfate in the presence of a base.

Experimental Protocol:

- Reaction Setup: In a 5-liter, four-necked flask equipped with a mechanical stirrer, thermometer, and addition funnel, add 2500 g of N,N-dimethylformamide (DMF), 500 g (3.20 mol) of 5-fluoro-2-nitrophenol, and 483 g (3.50 mol) of anhydrous potassium carbonate.
- Heating: Heat the mixture to 60 °C with stirring.
- Addition of Methylating Agent: Slowly add 424 g (3.36 mol) of dimethyl sulfate dropwise over a period of 2-3 hours, maintaining the temperature at 60 °C.
- Reaction Progression: After the addition is complete, raise the temperature to 90-100 °C and maintain for 5-6 hours.
- Monitoring: Monitor the reaction progress using gas chromatography (GC) until the concentration of 5-fluoro-2-nitrophenol is below 0.5%.[\[10\]](#)
- Work-up:
  - Cool the reaction mixture to 50 °C. The precipitation of monomethyl potassium sulfate will be observed.
  - Filter the mixture to remove the salt.
  - Subject the filtrate to vacuum distillation to recover the DMF.
  - The resulting yellow oily liquid is **5-Fluoro-2-nitroanisole** (yield: 515 g, 94.1%; purity by GC: 99.5%).[\[8\]](#)[\[10\]](#)



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*Synthesis of **5-Fluoro-2-nitroanisole** from 5-Fluoro-2-nitrophenol.*

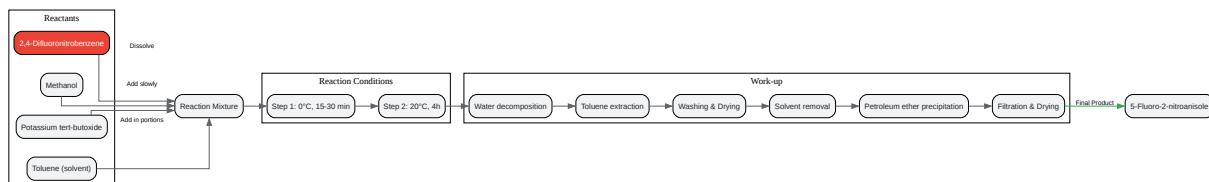
## Synthesis from 2,4-Difluoro-1-nitrobenzene

This alternative route involves the nucleophilic aromatic substitution of a fluorine atom in 2,4-difluoro-1-nitrobenzene with a methoxy group.

### Experimental Protocol:

- Reaction Setup: To a clean, dry round-bottom flask, add 500 ml of toluene and 500 g of 2,4-difluoro-1-nitrobenzene.
- Cooling: Cool the reaction mixture to 0 °C using an ice bath.
- Addition of Methanol: Slowly add 100 ml of methanol to the reaction mass while maintaining the temperature at 0 °C.
- Addition of Base: Add 353 g of potassium tert-butoxide (PTB) in 10 portions (lots) to the reaction mass at 0 °C.

- Reaction Progression:
  - Stir the reaction mass at 0 °C for 15-30 minutes.
  - Raise the temperature to 20 °C and continue stirring for 4 hours.[10]
- Work-up:
  - Decompose the reaction mass by adding 1500 ml of water and stir for 10-15 minutes.
  - Add toluene to the mixture and separate the organic layer.
  - Extract the aqueous layer with toluene and combine the organic layers.
  - Wash the combined organic layer with 1000 ml of water, followed by a brine solution (50 g NaCl in 500 ml water).
  - Dry the organic layer over sodium sulfate.
  - Distill off the solvent under vacuum.
  - Add 1000 ml of petroleum ether to the residue and cool to below 10 °C, then stir for 30 minutes.
  - Filter the solid, wash with 200 ml of petroleum ether, and dry at 50-60 °C for 3-5 hours to yield the final product (Yield: 470 g, 87.38%).[10]



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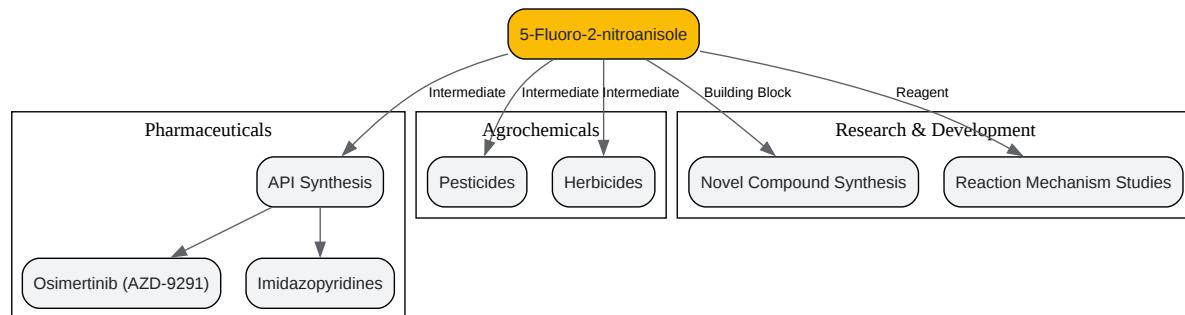
*Synthesis from 2,4-Difluoro-1-nitrobenzene.*

## Applications in Research and Drug Development

**5-Fluoro-2-nitroanisole** is a versatile intermediate in organic synthesis, primarily utilized in the pharmaceutical and agrochemical sectors.[1][2]

- **Pharmaceutical Industry:** It serves as a crucial building block in the synthesis of active pharmaceutical ingredients (APIs).[2] The presence of the fluorine atom and the nitro group provides reactive sites for further chemical transformations, allowing for the introduction of specific functionalities into drug candidates.[3] For instance, it is used as an intermediate in the synthesis of Osimertinib (AZD-9291), a medication used to treat non-small cell lung cancer.[11] It is also a reagent in the synthetic preparation of imidazopyridines, which act as inhibitors of the insulin-like growth factor-1 receptor.[8]
- **Agrochemicals:** In the agrochemical industry, this compound is employed in the creation of advanced pesticides and herbicides.[1][2]

- Research and Development: Researchers in academia and industry utilize **5-Fluoro-2-nitroanisole** to explore new reaction mechanisms and synthesize novel complex organic structures.[2]



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#### *Applications of **5-Fluoro-2-nitroanisole**.*

## Safety and Handling

**5-Fluoro-2-nitroanisole** is considered a hazardous chemical due to the presence of both nitro and fluorinated functional groups.[1] Prolonged or repeated exposure may lead to toxic effects, including skin sensitization, respiratory irritation, and potential liver and kidney damage.[1] Acute symptoms upon inhalation or ingestion can include nausea, dizziness, and headache.[1] It is essential to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

## Conclusion

**5-Fluoro-2-nitroanisole** is a commercially important chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. While its specific discovery is not well-documented, its utility as a building block for complex fluorinated molecules is well-established. The synthetic protocols provided herein offer reliable methods for its preparation.

As the demand for sophisticated fluorinated compounds continues to grow, the importance of **5-Fluoro-2-nitroanisole** in research and development is expected to increase.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. nbinno.com [nbino.com]
- 3. CAS 448-19-1: 5-Fluoro-2-nitroanisole | CymitQuimica [cymitquimica.com]
- 4. pharmacyjournal.org [pharmacyjournal.org]
- 5. chembk.com [chembk.com]
- 6. 5-Fluoro-2-nitroanisole | C7H6FNO3 | CID 2779250 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 448-19-1 5-Fluoro-2-nitroanisole AKSci J91832 [aksci.com]
- 8. 5-Fluoro-2-nitroanisole | 448-19-1 [chemicalbook.com]
- 9. 5-Fluoro-2-nitroanisole | 448-19-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. 5-Fluoro-2-nitroanisole synthesis - chemicalbook [chemicalbook.com]
- 11. 5-Fluoro-2-nitroanisole CAS NO:448-19-1 [homesunshinepharma.com]
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